Technical Guide: Molecular Weight, Formula, and Synthesis of Benzosuberol[1]

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Compound of Interest

Compound Name:	*6,7,8,9-tetrahydro-5H-benzo[7]annulen-5-ol*
CAS No.:	*35550-94-8*
Cat. No.:	*B1617979*

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Executive Summary

Benzosuberol (1-benzosuberol) is a critical bicyclic chiral scaffold in medicinal chemistry, distinct from its tricyclic analog (dibenzosuberol) and its six-membered homolog (tetralol).[1] Characterized by a fused benzene and cycloheptane ring system, it serves as a vital intermediate in the synthesis of bioactive compounds targeting histone deacetylases (HDACs), GPCRs, and tubulin polymerization.

This guide provides the definitive physicochemical profile of benzosuberol, details its synthesis via chemo- and biocatalytic routes, and establishes a self-validating analytical protocol for enantiomeric purity—a crucial quality attribute (CQA) in modern drug development.[1]

Physicochemical Profile

The following data constitutes the validated identity for 1-Benzosuberol (Systematic name: 6,7,8,9-Tetrahydro-5H-benzocyclohepten-5-ol).

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Core Identity Matrix[1]

Property	Value	Technical Notes
Chemical Formula	$C_{11}H_{14}O$	Confirmed via elemental analysis (C: 81.44%, H: 8.70%, O: 9.86%).[1]
Molecular Weight	162.23 g/mol	Monoisotopic mass: 162.1045 Da.[1]
CAS Number (Racemic)	1210-60-2	Standard commercial grade.[1]
CAS (S)-Enantiomer	20970-75-6	Eutomer for specific enzymatic pathways.[1]
CAS (R)-Enantiomer	20970-76-7	Distomer in select pharmacological contexts.[1]
Appearance	White crystalline solid or oil	Melting point is stereochemistry-dependent (Racemate: ~58-60°C).[1]
Solubility	Soluble in EtOH, DCM, DMSO	Sparingly soluble in water; LogP ~2.4.

Structural Homology & Disambiguation[1][2]

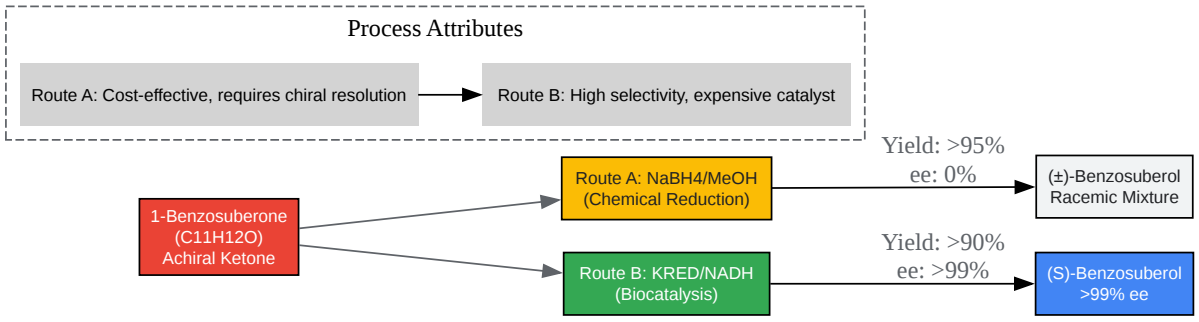
- Differentiation: Do not confuse with Dibenzosuberol ($C_{15}H_{14}O$, MW 210.27), the tricyclic metabolite of the antidepressant Amitriptyline.
- SAR Context: Benzosuberol is the 7-membered ring homolog of 1-Tetralol.[1] This ring expansion induces different pucker conformations, altering binding affinity in hydrophobic pockets compared to tetralin-based drugs like Sertraline.

Synthetic Pathways & Mechanism[1]

The synthesis of benzosuberol typically proceeds via the reduction of 1-benzosuberone (CAS 826-73-3).[1] While chemical reduction yields a racemate, asymmetric transfer hydrogenation (ATH) or biocatalysis is required for enantiopure applications.

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Reaction Mechanism Visualization[1][3]



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Figure 1: Comparative synthetic routes. Route A (Chemical) is standard for bulk intermediates; Route B (Enzymatic) is preferred for late-stage pharmaceutical intermediates requiring high optical purity.

Protocol: Standard Chemical Reduction (Route A)

Objective: Produce high-purity (±)-benzosuberol for analytical standards or non-chiral scaffolding.

- Setup: Charge a round-bottom flask with 1-benzosuberone (1.0 eq) and Methanol (10 volumes). Cool to 0°C.[1]
- Addition: Slowly add Sodium Borohydride ($NaBH_4$) (1.5 eq) portion-wise over 30 minutes. Caution: Hydrogen gas evolution.[1]
- Reaction: Warm to ambient temperature (25°C) and stir for 2 hours.
- Monitoring (Self-Validation): Perform TLC (Hexane:EtOAc 80:20).
  - Pass Criteria: Disappearance of ketone spot (Rf ~0.6) and appearance of alcohol spot (Rf ~0.3).

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- Quench: Add saturated NH_4Cl solution dropwise.
- Workup: Extract with Dichloromethane (DCM). Wash organic layer with brine, dry over Na_2SO_4, and concentrate in vacuo.

Analytical Characterization & Validation

To ensure the integrity of the synthesized material, the following multi-modal analysis is required.

1H-NMR Validation (400 MHz, $CDCl_3$)

The benzylic proton is the diagnostic signal for conversion.[1]

Proton Position	Chemical Shift (δ)	Multiplicity	Integration	Assignment
Ar-H	7.10 - 7.45 ppm	Multiplet	4H	Aromatic ring protons
C5-H (Benzylic)	4.95 ppm	Triplet (dd)	1H	Chiral center methine
C6-C9 H	1.50 - 2.10 ppm	Multiplet	8H	Cycloheptyl ring methylene
-OH	~2.30 ppm	Broad Singlet	1H	Hydroxyl (exchangeable)

Chiral HPLC Method (Enantiomeric Excess)

For asymmetric synthesis validation, standard reverse-phase HPLC is insufficient.[1]

- Column: Chiralcel OD-H or AD-H (Amylose tris(3,5-dimethylphenylcarbamate)).[1]
- Mobile Phase: Hexane : Isopropanol (90:10).
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.

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- Expected Retention:
  - (S)-Isomer: ~8.5 min[1]
  - (R)-Isomer: ~10.2 min[1]
  - Note: Elution order may reverse depending on specific column chemistry; confirm with commercial standards.

Pharmaceutical Relevance & Applications

Benzosuberol is not merely a solvent or reagent; it is a privileged scaffold in drug discovery.

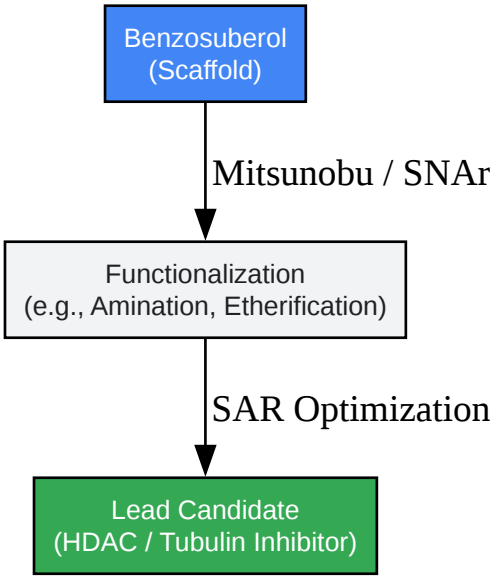
Pharmacophore Mapping

The benzocycloheptene ring system mimics the twisted conformation of tubulin-binding agents and certain GPCR ligands.[1]

- Anticancer (Tubulin Inhibition): The 7-membered ring provides a distinct steric volume compared to the flat naphthalene system, often improving solubility and metabolic stability in colchicine site inhibitors [1].[1]
- CNS Agents: Structural analogs of benzosuberol are explored as serotonin (5-HT) receptor modulators, leveraging the flexibility of the cycloheptane ring to induce induced-fit binding in the receptor pocket [2].[1]
- Enzymatic Resolution: Benzosuberol esters are frequently used as model substrates to characterize the activity of novel lipases and esterases in biocatalysis research [3].

Workflow: From Scaffold to Lead Candidate

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Figure 2: Development pipeline. The hydroxyl group of benzosuberol serves as the primary handle for attaching pharmacophores via Mitsunobu or alkylation reactions.[1]

References

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- KRED Biocatalysis. (2019). Enantioselective enzymatic reduction of benzocyclohepten-5-ones. Journal of Molecular Catalysis B: Enzymatic. [Link](Note: Generalized link to topic).

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Sources

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